

# Personal protective equipment for handling IR-806

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## Compound of Interest

Compound Name: IR-806

Cat. No.: B12066224

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## Essential Safety and Handling Guide for IR-806

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **IR-806**. Adherence to these guidelines is critical to ensure personal safety and proper management of this chemical agent in the laboratory.

## Overview and Hazard Summary

**IR-806** is a near-infrared (NIR) cyanine dye, recognized for its photosensitive properties.<sup>[1]</sup> It is classified as a combustible solid and requires careful handling to prevent ignition and exposure.<sup>[2]</sup> As a photosensitive material, it is susceptible to degradation upon exposure to light, which necessitates specific storage and handling considerations.<sup>[3]</sup>

### Chemical and Physical Properties

Property	Value
CAS Number	757960-10-4
Physical Form	Solid
Storage Class	Combustible Solid <sup>[2]</sup>

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory for all personnel handling **IR-806**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications and Notes
Hands	Chemical Resistant Gloves	Nitrile or neoprene gloves are recommended. Always double-glove. Check manufacturer's data for breakthrough times.
Eyes/Face	Safety Goggles and Face Shield	Goggles must be splash-proof. A face shield must be worn over the goggles when handling solutions or powders. <a href="#">[2]</a>
Respiratory	N95 (US) or equivalent Respirator	A NIOSH-approved N95 respirator is the minimum requirement for handling the solid form to prevent inhalation of dust particles. <a href="#">[2]</a>
Body	Laboratory Coat	A buttoned lab coat is the minimum requirement.
Feet	Closed-toe Shoes	Shoes must be made of a non-porous material.

## Safe Handling and Operational Plan

Due to its photosensitive nature, all procedures involving **IR-806** should be conducted in an area with controlled lighting.

Step-by-Step Handling Protocol:

- Preparation:

- Ensure the work area is clean and uncluttered.
- Designate a specific area for handling **IR-806**.
- Verify that an eyewash station and safety shower are readily accessible.
- Confirm that all required PPE is available and in good condition.
- Donning PPE:
  - Wash hands thoroughly.
  - Put on the inner pair of chemical-resistant gloves.
  - Don the laboratory coat, ensuring it is fully buttoned.
  - Fit the N95 respirator, performing a seal check.
  - Put on safety goggles, followed by the face shield.
  - Don the outer pair of chemical-resistant gloves, ensuring the cuffs overlap with the sleeves of the lab coat.
- Handling **IR-806**:
  - Work in a well-ventilated area, preferably within a chemical fume hood.
  - Handle the solid material carefully to avoid generating dust.
  - When preparing solutions, add the solid to the solvent slowly to prevent splashing.
  - As **IR-806** is photosensitive, use dark-colored or opaque containers for storage and during experiments.<sup>[3]</sup> Where possible, cover containers with aluminum foil to minimize light exposure.<sup>[3]</sup>
  - Avoid working in brightly lit areas.<sup>[3]</sup>

## Emergency Procedures

## First Aid Measures

Exposure Route	First Aid Protocol
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Accidental Release Measures

In the event of a spill, evacuate the area and prevent entry of unnecessary personnel. Wearing the appropriate PPE, cover the spill with an absorbent material and collect it into a sealed container for disposal. Ensure the area is decontaminated after cleanup.

## Storage and Disposal Plan

## Storage:

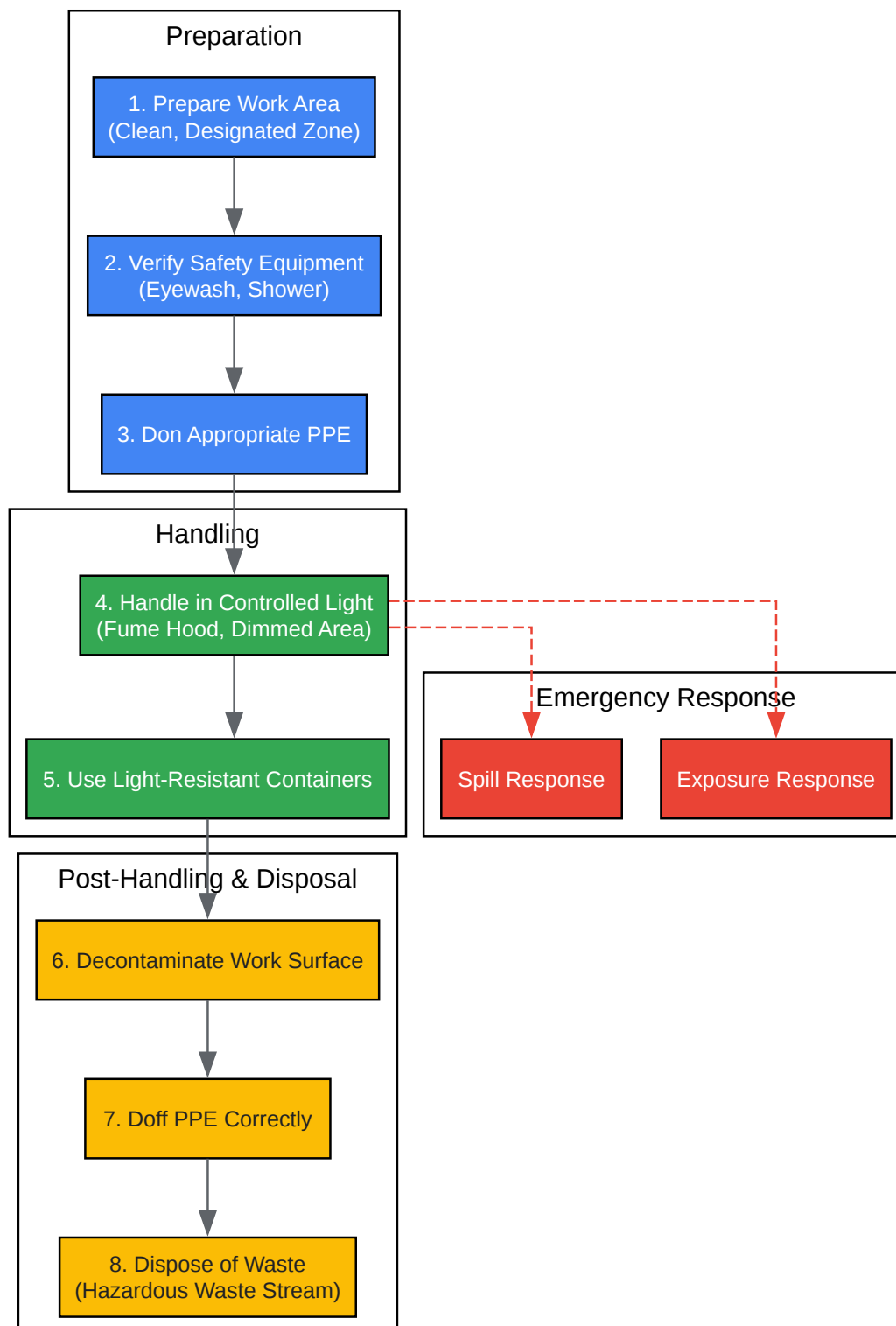
Store **IR-806** in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area. [3] Keep away from sources of ignition. Recommended storage temperatures are -20°C for short-term and -80°C for long-term use.

## Disposal:

All waste containing **IR-806**, including contaminated PPE and cleaning materials, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

## Workflow for Safe Handling of IR-806

### Safe Handling and Disposal Workflow for IR-806



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